

# A Technical Guide to Commercial Vismodegib-d4 for Research Applications

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## Compound of Interest

Compound Name: *Vismodegib-d4*

Cat. No.: *B13438122*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available **Vismodegib-d4**, a deuterated analog of the Hedgehog signaling pathway inhibitor, Vismodegib. This guide is intended to assist researchers in selecting a suitable supplier and effectively incorporating **Vismodegib-d4** into their experimental workflows.

## Introduction to Vismodegib and its Deuterated Analog

Vismodegib is a small molecule inhibitor of the Smoothed (SMO) receptor, a key component of the Hedgehog (Hh) signaling pathway.<sup>[1]</sup> The Hh pathway plays a crucial role in embryonic development and its aberrant activation is implicated in the pathogenesis of certain cancers, most notably basal cell carcinoma. By inhibiting the Hh pathway, Vismodegib can effectively suppress tumor growth.

**Vismodegib-d4** is a stable isotope-labeled version of Vismodegib, where four hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard

for quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS/MS), for the accurate measurement of Vismodegib concentrations in biological matrices.

## Commercial Suppliers and Product Specifications

A critical step in research is the selection of high-quality reagents. The following table summarizes the product specifications for **Vismodegib-d4** from various commercial suppliers. This information is based on publicly available data and researchers are encouraged to request lot-specific Certificates of Analysis for the most accurate and up-to-date information.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Isotopic Purity	Available Pack Sizes
Simson Pharma	V430001	1450990-33-6	C <sub>19</sub> H <sub>10</sub> D <sub>4</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>3</sub> S	425.32	Information available upon request	Information available upon request	Inquire with supplier
Clearsynt h	CS-O-15646	1450990-33-6	Not Available	Not Available	Information available upon request	Information available upon request	Inquire with supplier
MedChemExpress	HY-W705354	1450990-33-6	C <sub>19</sub> H <sub>10</sub> D <sub>4</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>3</sub> S	425.32	Information available upon request	Information available upon request	50 mg, 100 mg, 250 mg
SynZeal	SZ-V044D02	1450990-33-6	C <sub>19</sub> H <sub>10</sub> D <sub>4</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>3</sub> S	425.3	Information available upon request	Information available upon request	Inquire with supplier
Santa Cruz Biotechnology	sc-479473	1450990-33-6	C <sub>19</sub> H <sub>10</sub> D <sub>4</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>3</sub> S	425.32	Information available upon request	Information available upon request	Inquire with supplier
Toronto Research Chemicals	V588002	1450990-33-6	C <sub>19</sub> H <sub>10</sub> D <sub>4</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>3</sub> S	425.32	Information available upon request	Information available upon request	1 mg, 5 mg, 10 mg, 25 mg

Cayman Chemical	Not Available	1450990-33-6	$C_{19}H_{10}D_4$ $Cl_2N_2O_3$ S	425.32	Typically $\geq 98\%$ (based on other deuterated standards)	Typically $\geq 99\%$ deuterated forms (d1-d4); $\leq 1\%$ d0 (based on other deuterated standards)	Inquire with supplier
Selleck Chemicals	Not Available	1450990-33-6	$C_{19}H_{10}D_4$ $Cl_2N_2O_3$ S	425.32	Information available upon request	Information available upon request	Inquire with supplier

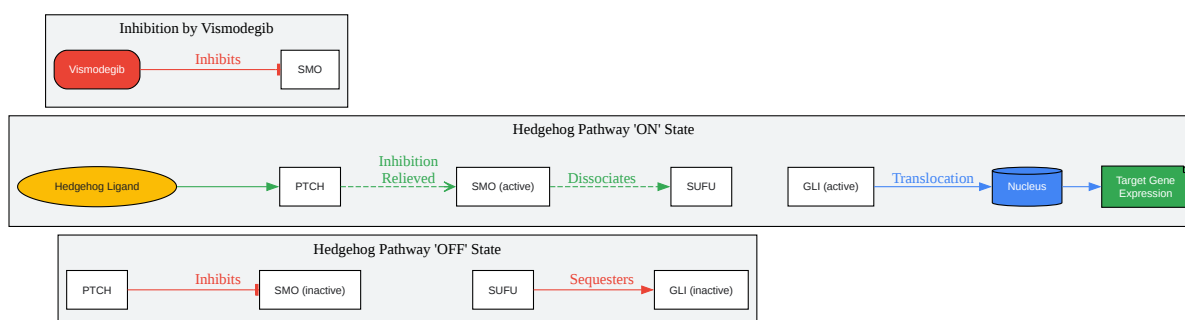
## The Hedgehog Signaling Pathway and Vismodegib's Mechanism of Action

The Hedgehog signaling pathway is a complex and tightly regulated cascade that plays a critical role in embryonic development and tissue homeostasis. Its aberrant activation can lead to uncontrolled cell proliferation and tumorigenesis.

In the "off" state, the transmembrane receptor Patched (PTCH) inhibits the activity of Smoothed (SMO), another transmembrane protein. This inhibition prevents the downstream activation of the GLI family of transcription factors (GLI1, GLI2, and GLI3). In the "on" state, the binding of a Hedgehog ligand (such as Sonic Hedgehog, SHH) to PTCH relieves the inhibition of SMO. Activated SMO then initiates a signaling cascade that leads to the activation and nuclear translocation of GLI transcription factors, which in turn regulate the expression of target genes involved in cell proliferation, survival, and differentiation.

Vismodegib exerts its therapeutic effect by binding to and inhibiting SMO, thereby blocking the downstream signaling cascade and preventing the activation of GLI transcription factors. This

leads to the suppression of tumor growth in cancers driven by aberrant Hedgehog pathway activation.



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**Fig. 1:** Hedgehog Signaling Pathway and Vismodegib's Mechanism of Action.

## Experimental Protocol: Quantification of Vismodegib in Plasma using LC-MS/MS with Vismodegib-d4 as an Internal Standard

This section outlines a general protocol for the quantification of Vismodegib in a biological matrix (e.g., plasma) using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with **Vismodegib-d4** as an internal standard. This protocol should be optimized and validated for specific experimental conditions.

### 1. Materials and Reagents:

- Vismodegib analytical standard
- **Vismodegib-d4** internal standard
- Human plasma (or other relevant biological matrix)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- 96-well plates
- Centrifuge

## 2. Preparation of Stock and Working Solutions:

- Prepare individual stock solutions of Vismodegib and **Vismodegib-d4** in a suitable organic solvent (e.g., DMSO or methanol) at a concentration of 1 mg/mL.
- Prepare a series of working solutions of Vismodegib by serial dilution of the stock solution with 50% acetonitrile in water to create calibration standards.
- Prepare a working solution of **Vismodegib-d4** (internal standard) at an appropriate concentration in 50% acetonitrile in water.

## 3. Sample Preparation (Protein Precipitation):

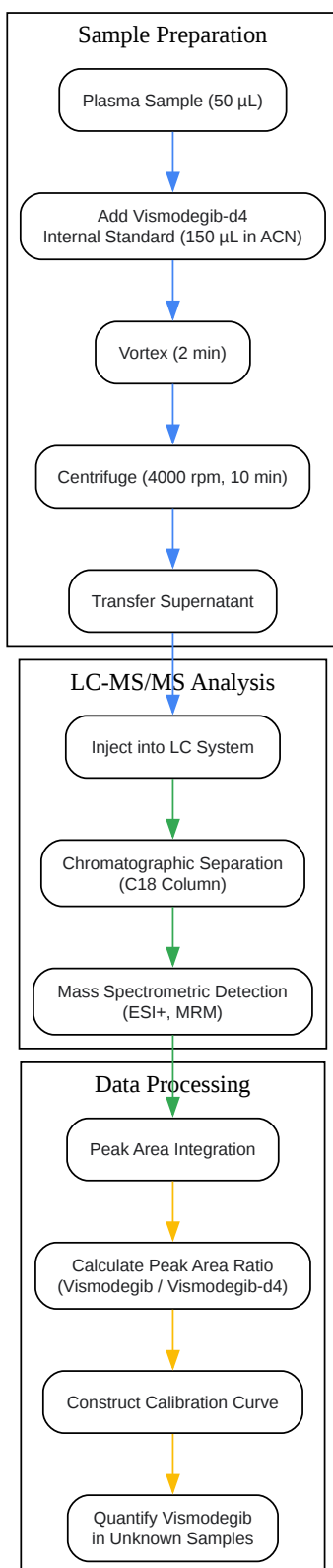
- To 50  $\mu$ L of plasma sample (calibration standard, quality control, or unknown sample) in a 96-well plate, add 150  $\mu$ L of the **Vismodegib-d4** internal standard working solution in acetonitrile.
- Vortex the plate for 2 minutes to precipitate proteins.
- Centrifuge the plate at 4000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean 96-well plate for LC-MS/MS analysis.

#### 4. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
  - Column: A suitable C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8  $\mu$ m).
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Flow Rate: 0.4 mL/min.
  - Gradient: A typical gradient would start with a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analytes, and then return to the initial conditions to re-equilibrate the column.
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
  - Detection: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - Vismodegib: Precursor ion (Q1) m/z  $\rightarrow$  Product ion (Q3) m/z (to be determined by direct infusion and optimization).
    - **Vismodegib-d4**: Precursor ion (Q1) m/z  $\rightarrow$  Product ion (Q3) m/z (to be determined by direct infusion and optimization).

#### 5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Vismodegib to **Vismodegib-d4** against the nominal concentration of the calibration standards.
- Use the calibration curve to determine the concentration of Vismodegib in the unknown samples.



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**Fig. 2:** Experimental Workflow for Vismodegib Quantification.

## Conclusion

**Vismodegib-d4** is an essential tool for researchers studying the pharmacokinetics and mechanism of action of Vismodegib. This guide provides a starting point for sourcing this critical reagent and developing robust analytical methods. By carefully selecting a supplier and optimizing experimental protocols, researchers can ensure the accuracy and reliability of their findings in the investigation of Hedgehog pathway-targeted therapies.

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## References

- 1. Vismodegib | C<sub>19</sub>H<sub>14</sub>Cl<sub>2</sub>N<sub>2</sub>O<sub>3</sub>S | CID 24776445 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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